

Application Note: Comprehensive Analytical Characterization of 2-Chloro-5-methylpyridin-3-amine

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Compound of Interest

Compound Name: 2-Chloro-5-methylpyridin-3-amine

CAS No.: 34552-13-1

Cat. No.: B1349310

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Introduction: The Critical Role of a Pharmaceutical Intermediate

2-Chloro-5-methylpyridin-3-amine is a substituted pyridine derivative that serves as a crucial building block in the synthesis of various biologically active molecules and pharmaceutical ingredients.[1] Its structural integrity, purity, and impurity profile are paramount, as these attributes directly impact the quality, safety, and efficacy of the final drug product. The development and validation of robust analytical methods are therefore not merely a regulatory requirement but a cornerstone of quality assurance in the pharmaceutical industry.[2][3]

This guide provides a comprehensive overview of the essential analytical techniques for the complete characterization of **2-Chloro-5-methylpyridin-3-amine**. It is designed for researchers, analytical scientists, and quality control professionals in drug development and manufacturing. The protocols herein are presented as a validated framework, explaining the causality behind methodological choices to ensure reliable, accurate, and reproducible results.

[4]

Physicochemical Properties

A foundational understanding of the molecule's properties is essential for method development.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Integrated Analytical Workflow

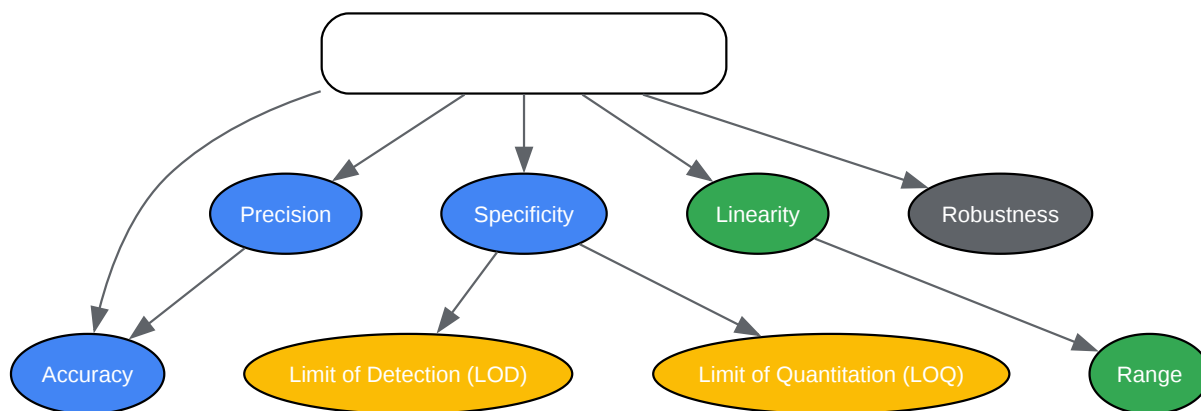
A multi-technique approach is necessary for unambiguous characterization. The identity, purity, and quality of a batch are confirmed by correlating data from orthogonal methods. The following diagram illustrates a typical workflow for the comprehensive analysis of **2-Chloro-5-methylpyridin-3-amine**.



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